

CTAT surfactant self-assembly aggregation behavior

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Compound Focus: Trimethylcetylammmonium p-toluenesulfonate

CAS No.: 138-32-9

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Cationic Surfactant Aggregation Overview

Surfactant self-assembly is governed by the **hydrophobic effect** and the molecular geometry of the surfactant, often described by the **critical packing parameter** ($P = V/(A \cdot l)$), where (V) is the alkyl chain volume, (A) is the area per molecule at the aggregate surface, and (l) is the fully extended alkyl chain length [1] [2]. This parameter predicts aggregate morphology:

Packing Parameter (P)	Expected Aggregate Structure
$(P \leq 1/3)$	Spherical Micelles
$(1/3 < P < 1/2)$	Cylindrical / Rod-like Micelles
$(1/2 \leq P \leq 1)$	Bilayers, Vesicles, Lamellar Phases
$(P > 1)$	Reverse Micelles

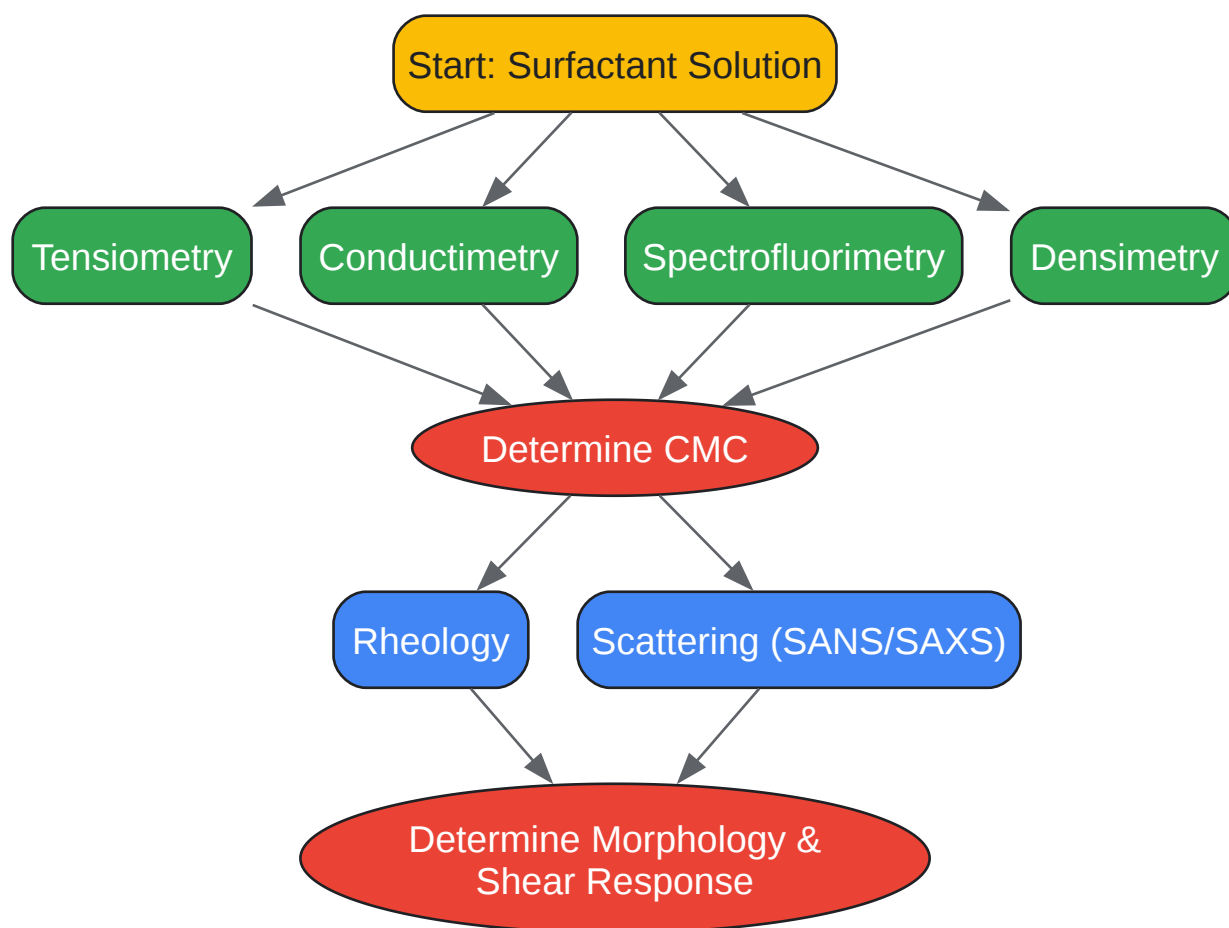
For CTAT, the available data indicates it forms **cylindrical micelles** in aqueous solution at low concentrations, and exhibits a pronounced **shear-thickening transition** above a specific shear rate [3].

Experimental Characterization of Surfactant Systems

Determining the Critical Micelle Concentration (CMC) and aggregate properties is crucial. The table below summarizes standard techniques [4].

Technique	Measured Property	Working Principle	Key Data Interpretation
Tensiometry	Surface Tension	Measures reduction of surface/interfacial tension with concentration.	Breakpoint in surface tension vs. concentration plot indicates CMC.
Conductimetry	Specific Conductivity	Tracks conductivity change with concentration (for ionic surfactants).	Slope change in conductivity vs. concentration plot indicates CMC.
Spectrofluorimetry	Pyrene I1/I3 Ratio	Monitors polarity of microenvironment using fluorescent probe (e.g., pyrene).	Sharp change in fluorescence intensity ratio (I1/I3) indicates CMC.
Densimetry	Solution Density	Measures density change with surfactant concentration.	Breakpoint in density vs. concentration plot indicates CMC.
Rheology	Viscosity & Viscoelasticity	Applies shear/strain to measure flow and deformation resistance.	Sharp increase in viscosity (shear-thickening) indicates structural change.
Scattering (SANS/SAXS)	Aggregate Size & Shape	Uses neutron/X-ray scattering to probe nanoscale structure.	Analysis of scattering patterns reveals aggregate morphology and dimensions.

A general workflow for characterizing surfactant self-assembly using these techniques can be visualized as follows:



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Experimental workflow for surfactant characterization, from CMC determination to advanced structural analysis.

Detailed Experimental Protocols

Here are detailed methodologies for key experiments, based on the search results.

Determining CMC via Second Derivative Method

This operator-independent method provides a reliable CMC determination from various techniques [4].

- **Materials:** Pure surfactant, ultrapure water, analytical equipment (tensiometer, conductimeter, spectrofluorimeter, etc.).

- **Procedure:**

- Prepare a series of surfactant solutions in ultrapure water across a wide concentration range (both below and above the expected CMC).
- Measure the chosen physical property (e.g., surface tension, conductivity, pyrene I1/I3 ratio) for each solution at a constant temperature (e.g., 25°C).
- Plot the measured property against surfactant concentration.
- Interpolate the data points using a **Non-Uniform Rational B-Spline (NURBS)** algorithm or similar smoothing function.
- Calculate the **second derivative** of the interpolated curve.
- Identify the CMC at the concentration corresponding to the **maximum point of the second derivative** plot.

Investigating Shear-Thickening Behavior

CTAT solutions exhibit **chaotic stress dynamics** under shear in the shear-thickening regime [3].

- **Materials:** CTAT solutions at concentrations below the overlap concentration (c^*) (e.g., 0.9-2.1 wt%).
- **Equipment:** Rheometer with a Couette or cone-and-plate geometry.
- **Procedure:**
 - Load the surfactant solution into the rheometer and equilibrate at the desired temperature.
 - Perform a controlled shear rate test, gradually increasing the shear rate.
 - Identify the **critical shear rate** ($\dot{\gamma}_c$) where a sharp, discontinuous jump in viscosity (shear-thickening) occurs.
 - At shear rates above ($\dot{\gamma}_c$), conduct time-series measurements of the shear stress at a constant applied shear rate.
 - Analyze the stress time-series for **non-linear dynamics** (e.g., calculate correlation dimensions and Lyapunov exponents) to confirm deterministic chaos, which is attributed to the stick-slip dynamics between the shear-induced structure (SIS) and the dilute phase.

A Note on CTAT and Research Gaps

The available information on CTAT is specific. One study confirms its formation of **cylindrical micelles** and a **pronounced shear-thickening transition** [3]. This behavior is linked to the formation of a **Shear-Induced Structure (SIS)**, and the stress fluctuations in this regime show evidence of **deterministic chaos** [3]. This makes CTAT a fascinating system for studying non-linear dynamics in soft condensed matter.

For a complete whitepaper on CTAT, the following information would be needed but is not present in the current search results:

- The exact CMC value and how it's affected by temperature and ionic strength.
- Quantitative data on micellar length and persistence length.
- The full phase diagram of CTAT as a function of concentration and temperature.
- Specific recipes for formulating with CTAT in drug delivery.

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References

1. [sciencedirect.com/topics/chemistry/ surfactant - self - assemblies](https://www.sciencedirect.com/topics/chemistry/surfactant-self-assemblies) [sciencedirect.com]
2. - [Surfactant | SpringerLink Self Assembly](https://www.sciencedirect.com/topics/chemistry/surfactant-self-assembly) [link.springer.com]
3. [Chaotic Dynamics in Shear-thickening Surfactant Solutions](https://arxiv.org/abs/1908.08811) [arxiv.org]
4. - [Surfactant and Critical Micelle Concentration: One... Self Assembling](https://pubmed.ncbi.nlm.nih.gov/36888888/) [pmc.ncbi.nlm.nih.gov]

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